

Proper Disposal Procedures for ITP-2 (Inosine-5'-triphosphate)

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Compound of Interest

Compound Name: ITP-2

Cat. No.: B608149

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This document provides essential safety and logistical information for the proper disposal of **ITP-2**, identified as Inosine-5'-triphosphate, a chemical compound commonly used in laboratory research. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals while maintaining environmental compliance.

Summary of Key Safety and Disposal Information

The following table summarizes the critical hazard and disposal information for Inosine-5'-triphosphate disodium salt. This data is compiled from safety data sheets (SDS) for the compound.

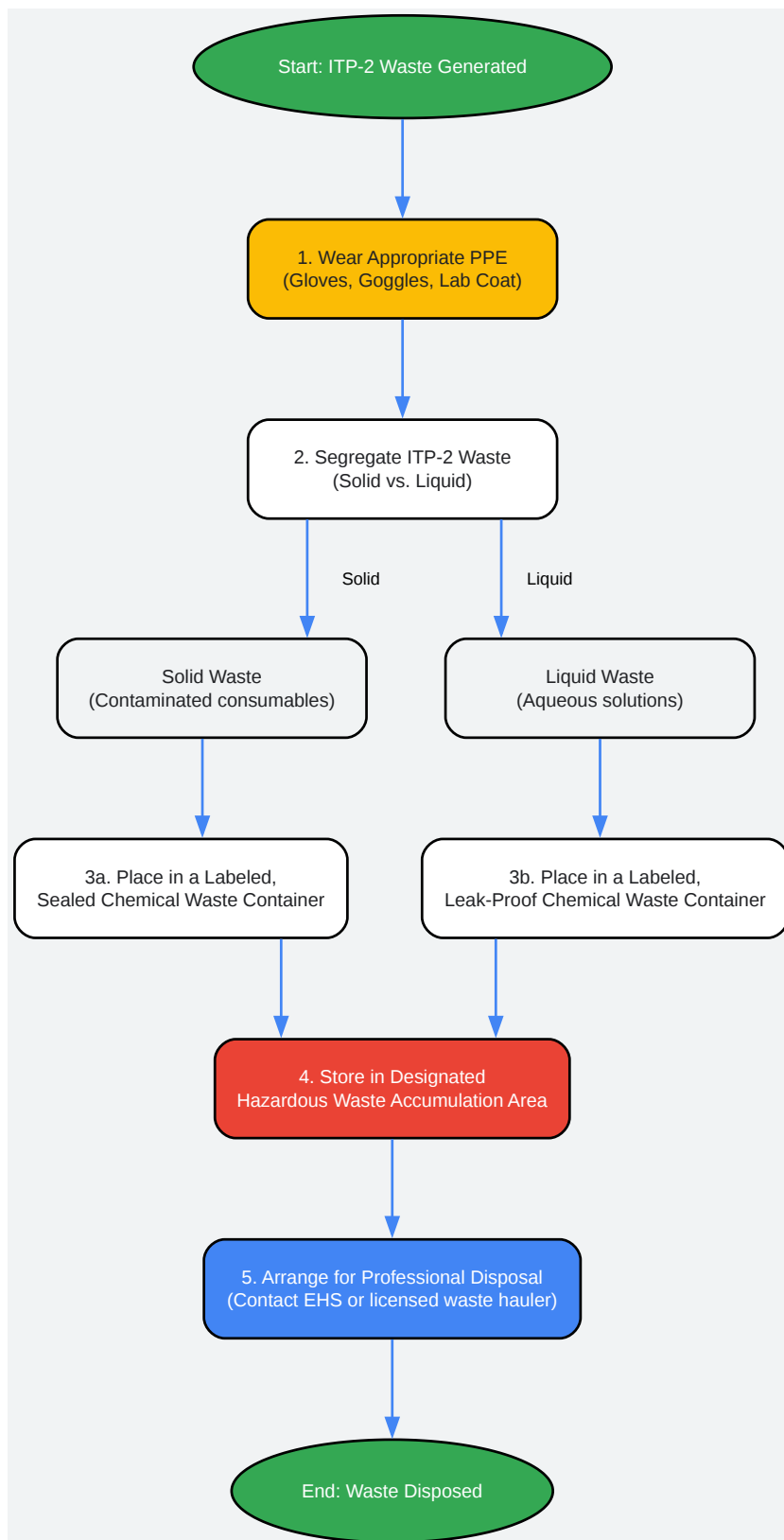
Parameter	Information	Citation
Chemical Name	Inosine-5'-triphosphate disodium salt	[1]
CAS Number	35908-31-7	[1][2]
Primary Hazards	Skin Irritation (Category 2), Serious Eye Irritation (Category 2A)	[1][2]
Personal Protective Equipment (PPE)	Protective gloves, protective clothing, eye protection, face protection	[1]
In case of Spills	Vacuum, sweep up, or absorb with inert material and place into a suitable disposal container. Prevent entry into drains, waterways, or soil.	[1]
Disposal Method	Must not be disposed of with household garbage. Do not allow the product to reach the sewage system. Disposal must be made according to official regulations.	[2]
Environmental Hazards	Slightly hazardous for water. Do not allow undiluted product or large quantities to reach ground water, water course, or sewage system.	[2]

Experimental Protocols

While specific experimental protocols involving **ITP-2** will vary depending on the research application, the handling and disposal procedures remain consistent. The primary protocol for safe disposal is outlined in the step-by-step guide below. Adherence to these steps is mandatory to mitigate risks.

Disposal Workflow

The following diagram illustrates the workflow for the proper disposal of **ITP-2** waste.



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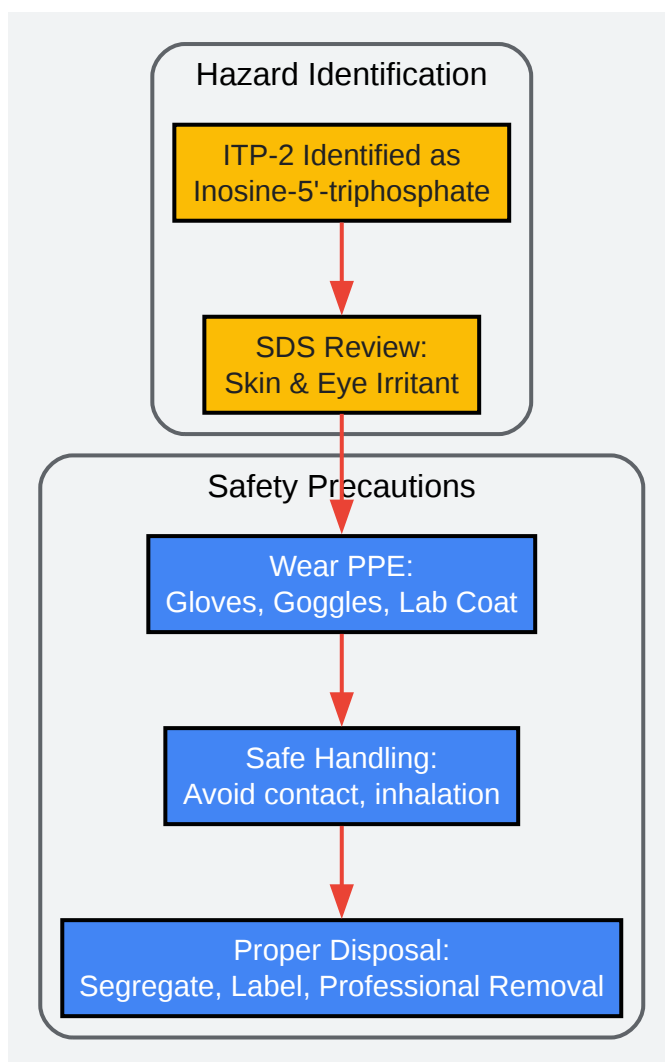
Caption: Step-by-step workflow for the safe disposal of **ITP-2** waste.

Step-by-Step Disposal Procedures

- Wear Appropriate Personal Protective Equipment (PPE): Before handling **ITP-2** waste, ensure you are wearing the appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.^[1]
- Segregate Waste: Separate **ITP-2** waste from general laboratory trash. Further segregate solid waste (e.g., contaminated pipette tips, gloves, and empty vials) from liquid waste (e.g., unused solutions).
- Containment:
 - Solid Waste: Place solid **ITP-2** waste into a clearly labeled, sealed, and durable chemical waste container.
 - Liquid Waste: Pour liquid **ITP-2** waste into a designated, leak-proof, and clearly labeled chemical waste container. Do not mix with other incompatible chemical waste.
- Labeling: Ensure the waste container is labeled with "Hazardous Waste," the full chemical name "Inosine-5'-triphosphate," and the associated hazards (Skin and Eye Irritant).
- Storage: Store the sealed waste container in a designated and secure hazardous waste accumulation area, away from general lab traffic and drains.
- Professional Disposal: Arrange for the collection and disposal of the **ITP-2** waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor. Do not dispose of **ITP-2** down the drain or in regular trash.^[2]

Logical Relationship of Safety Precautions

The following diagram illustrates the logical relationship between identifying the hazard and implementing the necessary safety precautions for handling **ITP-2**.



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Caption: Logical flow from hazard identification to safety precautions for **ITP-2**.

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References

- 1. sds.metasci.ca [sds.metasci.ca]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]

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